Zadavotide Guraxetan ([^{177}Lu]Lu-PSMA-I&T) Experimental Protocol for Prostate Cancer

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Compound of Interest	
Compound Name:	*Zadavotide guraxetan*
CAS No.:	*2192281-54-0*
Cat. No.:	*B15607712*

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Zadavotide guraxetan, also known as [^{177}Lu]Lu-PSMA-I&T, is an investigational radioligand therapy being developed for the treatment of prostate cancer. This therapeutic agent comprises a Prostate-Specific Membrane Antigen (PSMA)-targeting ligand conjugated with the beta-emitting radionuclide Lutetium-177 ([^{177}Lu]). PSMA is a transmembrane protein that is overexpressed in the majority of prostate cancer cells, making it an attractive target for targeted therapies. Upon intravenous administration, **Zadavotide guraxetan** binds to PSMA-expressing cancer cells, leading to the targeted delivery of radiation and subsequent cell death. This document outlines the experimental protocols for the preclinical and clinical evaluation of **Zadavotide guraxetan** in the context of prostate cancer research.

Mechanism of Action

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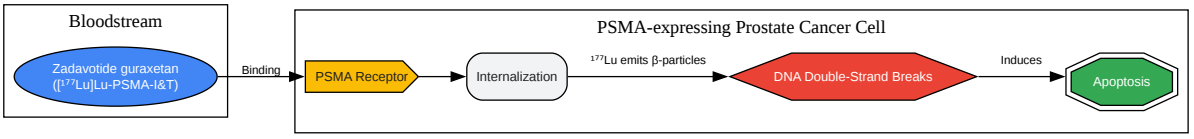
Zadavotide guraxetan operates on the principle of targeted radionuclide therapy. The PSMA-targeting component of the molecule selectively binds to prostate cancer cells that overexpress PSMA. Following this binding, the attached Lutetium-177 radionuclide delivers localized beta radiation to the cancer cells, inducing DNA damage and ultimately leading to apoptosis and inhibition of tumor growth.[1][2]

Signaling Pathway and Therapeutic Action



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Caption: Mechanism of action of **Zadavotide guraxetan**.

Preclinical Evaluation

In Vitro Studies

Objective: To assess the binding affinity, internalization, and cytotoxic effects of **Zadavotide guraxetan** in prostate cancer cell lines.

Cell Lines:

- LNCaP (PSMA-positive human prostate adenocarcinoma)
- 22Rv1 (PSMA-positive human prostate carcinoma)

1. Competitive Binding Assay (IC50 Determination)

Protocol:

- Seed LNCaP or 22Rv1 cells in 24-well plates and allow them to adhere overnight.

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- Wash the cells with a binding buffer (e.g., RPMI with 0.1% BSA).
- Incubate the cells with a constant concentration of a radiolabeled PSMA ligand (e.g., [^{68}Ga]Ga-PSMA-11) and increasing concentrations of non-radiolabeled **Zadavotide guraxetan** for 1 hour at 4°C.
- Wash the cells three times with cold binding buffer to remove unbound ligand.
- Lyse the cells and measure the radioactivity using a gamma counter.
- Calculate the IC50 value, which represents the concentration of **Zadavotide guraxetan** required to inhibit 50% of the specific binding of the radiolabeled ligand.

2. Internalization Assay

Protocol:

- Seed LNCaP or 22Rv1 cells in 6-well plates.
- Incubate the cells with [^{177}Lu]Lu-PSMA-I&T at 37°C for various time points (e.g., 1, 2, 4, 24 hours).
- At each time point, wash the cells with ice-cold PBS.
- To differentiate between membrane-bound and internalized radioactivity, incubate the cells with an acidic buffer (e.g., 0.2 M glycine, pH 2.5) for 5-10 minutes on ice to strip surface-bound radioligand.
- Collect the acidic buffer (membrane-bound fraction) and lyse the cells (internalized fraction).
- Measure the radioactivity in both fractions using a gamma counter.
- Express internalized radioactivity as a percentage of total cell-associated radioactivity.

3. Cell Viability/Cytotoxicity Assay

Protocol:

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- Seed LNCaP or 22Rv1 cells in 96-well plates.
- Treat the cells with increasing concentrations of [^{177}Lu]Lu-PSMA-I&T for a specified duration (e.g., 72 hours).
- Assess cell viability using a standard method such as the MTT or MTS assay.
- Measure the absorbance at the appropriate wavelength using a plate reader.
- Calculate the percentage of cell viability relative to untreated control cells.

In Vivo Studies

Objective: To evaluate the biodistribution, tumor uptake, therapeutic efficacy, and safety of **Zadavotide guraxetan** in animal models of prostate cancer.

Animal Models:

- Male athymic nude mice (or other immunocompromised strains)
- Subcutaneous xenografts of LNCaP or 22Rv1 cells are commonly used.[2]

1. Biodistribution and Tumor Uptake Studies

Protocol:

- Implant LNCaP or 22Rv1 cells subcutaneously into the flank of male nude mice.
- Once tumors reach a suitable size (e.g., 100-200 mm^3), administer a single intravenous injection of a known activity of [^{177}Lu]Lu-PSMA-I&T.
- At various time points post-injection (e.g., 1, 4, 24, 48, 168 hours), euthanize cohorts of mice.
- Dissect tumors, blood, and major organs (kidneys, liver, spleen, etc.).
- Weigh the tissues and measure the radioactivity in each sample using a gamma counter.

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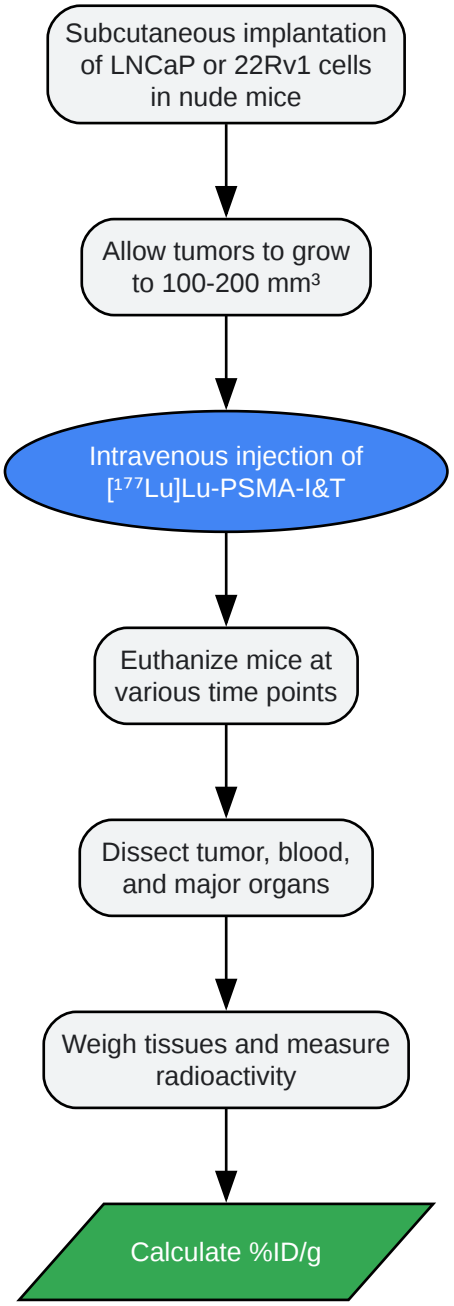
- Calculate the uptake in each tissue as a percentage of the injected dose per gram of tissue (%ID/g).

Experimental Workflow for In Vivo Biodistribution



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Caption: In vivo biodistribution experimental workflow.

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2. Therapeutic Efficacy Studies

Protocol:

- Establish subcutaneous LNCaP or 22Rv1 xenografts in nude mice as described above.
- When tumors reach a predetermined size, randomize the mice into treatment and control groups.
- Administer [^{177}Lu]Lu-PSMA-I&T intravenously to the treatment group. The control group may receive a vehicle or a non-targeting radiopharmaceutical.
- Measure tumor volume (e.g., using calipers) and body weight regularly (e.g., twice weekly).
- Monitor the animals for signs of toxicity.
- The primary endpoint is typically tumor growth delay or inhibition. Survival can also be a key endpoint.

3. Dosimetry Studies

Protocol:

- Acquire biodistribution data at multiple time points as described above.
- Fit the time-activity curves for each source organ to an appropriate mathematical function (e.g., bi-exponential).
- Integrate the time-activity curves to determine the total number of disintegrations in each source organ.
- Use a dosimetry software package (e.g., OLINDA/EXM) to calculate the absorbed radiation dose to the tumor and normal organs based on the MIRD (Medical Internal Radiation Dose) formalism.

Quantitative Data from Preclinical Studies

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Parameter	Value	Cell Line/Animal Model	Reference
IC50	Nanomolar range	PSMA-expressing cells	[3][4]
Tumor Uptake of [^{177}Lu]Lu-PSMA-I&T	2.3-fold higher than [^{177}Lu]Lu-PSMA-617 at 15h	22Rv1 xenografts	
Kidney Uptake of [^{177}Lu]Lu-PSMA-I&T	6.4-fold higher than a newer agent at 15h	22Rv1 xenografts	
Tumor-to-Kidney Uptake Ratio	Unfavorable compared to [^{177}Lu]Lu-PSMA-617	Mice	[3]

Clinical Trial Protocol Outline

Title: A Phase II/III Study of Lutetium (^{177}Lu) **Zadavotide Guraxetan** in Patients with Metastatic Castration-Resistant Prostate Cancer (mCRPC).

Objective: To evaluate the efficacy and safety of **Zadavotide guraxetan** in patients with progressive mCRPC.

Patient Population:

- Males aged 18 years or older.
- Histologically confirmed prostate adenocarcinoma.
- Metastatic castration-resistant disease.
- Evidence of PSMA-positive disease on a screening PET scan.
- Adequate organ function (hematological, renal, and hepatic).

Study Design:

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- Phase II: Open-label, single-arm study to assess the preliminary efficacy and safety.
- Phase III: Randomized, controlled trial comparing **Zadavotide guraxetan** to a standard of care control arm.[5]

Treatment Protocol:

- Patient Screening: Includes medical history review, physical examination, laboratory tests, and PSMA PET imaging to confirm eligibility.
- Dosing Regimen: Intravenous administration of **Zadavotide guraxetan** at a specified dose and schedule (e.g., 7.4 GBq every 8-12 weeks for a defined number of cycles).
- Patient Monitoring: Regular monitoring of vital signs, adverse events, and laboratory parameters (hematology, chemistry).
- Efficacy Assessments:
  - Radiographic Progression-Free Survival (rPFS): Assessed by periodic imaging (CT and bone scans).
  - Prostate-Specific Antigen (PSA) Response: Serial PSA measurements.
  - Overall Survival (OS): Follow-up for survival status.
- Dosimetry:
  - Whole-body planar imaging and/or SPECT/CT at multiple time points after the first dose to calculate patient-specific absorbed doses to tumors and normal organs.

Clinical Trial Workflow

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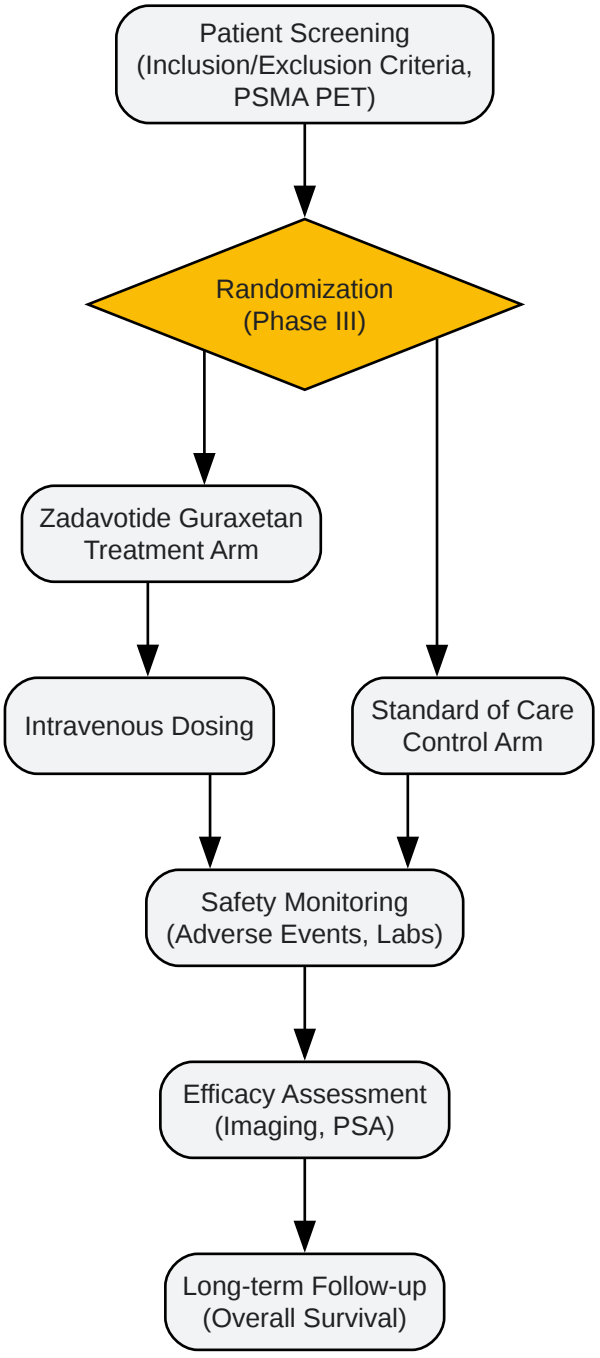

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Caption: High-level clinical trial workflow.

Quantitative Data from Clinical Studies

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Endpoint	Result	Patient Population	Reference
PSA Response Rate	To be determined in ongoing trials	mCRPC	[6]
Radiographic Progression-Free Survival (rPFS)	To be determined in ongoing trials	mCRPC	
Overall Survival (OS)	To be determined in ongoing trials	mCRPC	

Disclaimer: This document is intended for informational purposes for a research audience and is a synthesis of publicly available information on the experimental evaluation of **Zadavotide guraxetan**. The protocols outlined are generalized and may require optimization for specific experimental conditions. It is not a substitute for detailed study protocols or professional medical advice. The clinical development of **Zadavotide guraxetan** is ongoing, and the information presented here may be subject to change.

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